

safe handling procedures and MSDS for Biuret, 1-phenethyl-

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Compound of Interest

Compound Name: *Biuret, 1-phenethyl-*

Cat. No.: *B15485977*

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Application Notes and Protocols for Biuret, 1-phenethyl-

Disclaimer: No specific Material Safety Data Sheet (MSDS) for **Biuret, 1-phenethyl-** was found. The following information is based on the properties of Biuret and general laboratory safety practices. Researchers should handle this compound with care and perform a thorough risk assessment before use.

Introduction

Biuret, 1-phenethyl- (CAS No. 6774-15-8) is a chemical compound with the molecular formula $C_{10}H_{13}N_3O_2$.^[1] Its structure consists of a biuret backbone with a phenethyl group attached to one of the nitrogen atoms. This document provides guidelines for its safe handling, storage, and disposal, along with its known physical and chemical properties.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Biuret, 1-phenethyl-**.

Property	Value	Reference
Molecular Formula	C10H13N3O2	[1]
Molecular Weight	207.23 g/mol	[1]
Appearance	Not specified (likely a solid)	
Solubility	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	

Safety and Handling

Given the absence of a specific MSDS for **Biuret, 1-phenethyl-**, the safety precautions for Biuret and general laboratory chemicals should be strictly followed.

3.1. Hazard Identification

The specific hazards of **Biuret, 1-phenethyl-** have not been fully characterized. Based on the parent compound, Biuret, it may cause irritation to the skin, eyes, and respiratory tract.

3.2. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- **Skin and Body Protection:** A laboratory coat should be worn. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- **Respiratory Protection:** If working with the compound as a powder or if aerosols may be generated, a NIOSH-approved respirator may be required.

3.3. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid powder or preparing solutions.
- An eyewash station and a safety shower should be readily accessible.

3.4. Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

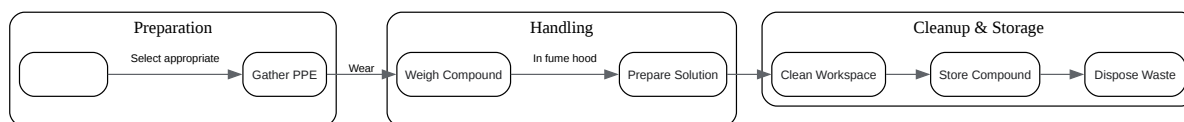
Experimental Protocols

As no specific experimental protocols for **Biuret, 1-phenethyl-** were found, a general protocol for the preparation of a stock solution is provided below.

Protocol: Preparation of a Stock Solution

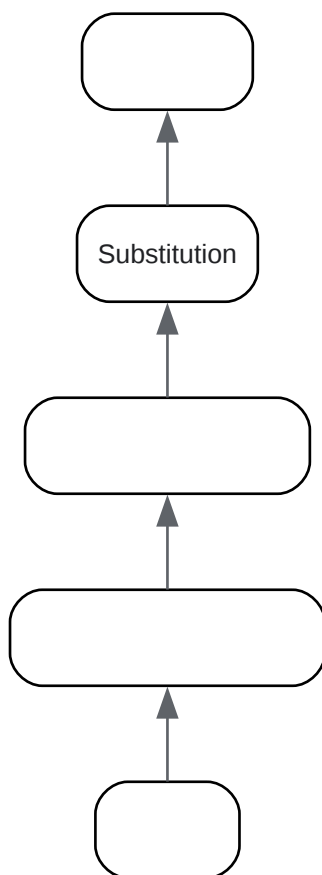
- Pre-weighing: Tare a clean, dry weighing vessel on an analytical balance.
- Weighing: Carefully weigh the desired amount of **Biuret, 1-phenethyl-** powder in a chemical fume hood.
- Solubilization: Add the desired solvent (e.g., DMSO, ethanol) to the powder in a suitable container. The choice of solvent will depend on the experimental requirements and the solubility of the compound.
- Mixing: Gently swirl or vortex the solution until the compound is completely dissolved. Sonication may be used to aid dissolution if necessary.
- Storage: Store the stock solution in a tightly sealed container at the appropriate temperature (e.g., -20°C or -80°C) and protect it from light if the compound is light-sensitive.

Visualizations



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Caption: Workflow for the safe handling of a chemical powder.



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Caption: Hierarchy of hazard controls in a laboratory setting.

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References

- 1. Biuret, 1-phenethyl- | C₁₀H₁₃N₃O₂ | CID 23219 - PubChem [pubchem.ncbi.nlm.nih.gov]
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